

# hexadecyltrimethoxysilane chemical characterization

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## Compound Focus: Hexadecyltrimethoxysilane

CAS No.: 16415-12-6

Cat. No.: S704468

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## Chemical Identification & Properties

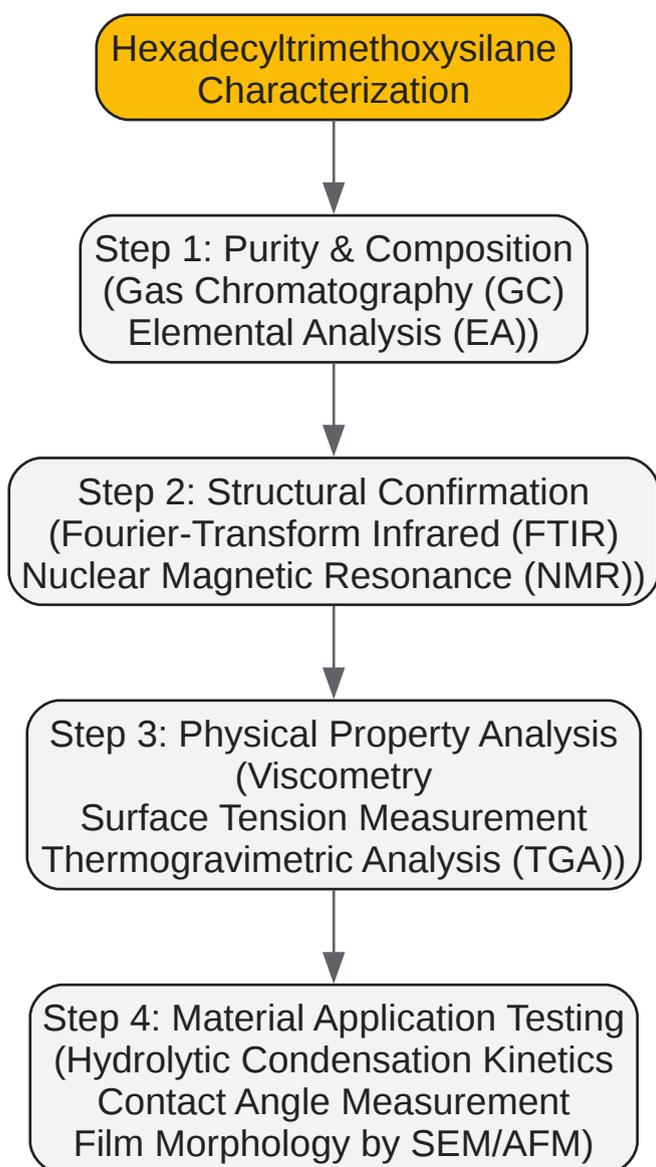
The table below summarizes the fundamental identification data and physical properties for **Hexadecyltrimethoxysilane** found in the search results.

Property	Details
CAS Number	16415-12-6 [1] [2]
Molecular Formula	C <sub>19</sub> H <sub>42</sub> O <sub>3</sub> Si [1] [2]
Molecular Weight	346.62 g/mol [1] / 346.63 g/mol [2]
Synonyms	Trimethoxy(hexadecyl)silane, Trimethoxyhexadecylsilane [1] [2]
IUPAC Name	hexadecyltrimethoxysilane [2]
SMILES	CCCCCCCCCCCCCCCCCCSi(OC)OC [2]
Physical Form	Liquid [2]
Color	Colorless [2]

Property	Details
Boiling Point	155°C [2]
Purity	≥85.0% (GC) [2]

## Recommended Characterization Workflow

The search results lack experimental protocols for characterizing **Hexadecyltrimethoxysilane**. The diagram below outlines a logical, multi-stage workflow for its comprehensive technical characterization, which you can use to guide your laboratory analysis.



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## Pharmaceutical Context and Application Notes

While the search results do not directly link **Hexadecyltrimethoxysilane** to drug development, one source provides a relevant framework for understanding how such compounds might be applied.

- **Relevance of Solubility and Permeability:** In pharmaceutical development, the **Biopharmaceutics Classification System (BCS)** and **Biopharmaceutics Drug Disposition Classification System (BDDCS)** are crucial tools. They categorize drug substances based on their **aqueous solubility** and **intestinal permeability**, which are key determinants of a drug's absorption and bioavailability [3].

- **Formulation Strategies for Poorly Soluble Compounds:** Many new chemical entities are poorly soluble, falling into BCS Class II or IV. To enhance their bioavailability, formulators often employ advanced strategies. Silicon-containing compounds or silane derivatives can be explored as part of **lipid-based formulations (LBFs)** or **supersaturating drug delivery systems**, which aim to increase the solubility and dissolution rate of the active pharmaceutical ingredient [3].

## Suggestions for Further Research

The search results are insufficient for creating a full whitepaper. To acquire the depth of information required, I suggest you:

- **Consult Specialized Chemical Databases:** Search directly in **SciFinder, Reaxys, or PubChem** using the CAS Number (16415-12-6). These databases are more likely to contain detailed spectral data (NMR, IR, MS), thermodynamic properties, and references to original scientific literature.
- **Review Supplier Documentation:** Obtain the **Safety Data Sheet (SDS)** and any available technical data sheets from chemical suppliers like Santa Cruz Biotechnology (SCBT) or TCI America, as these documents often contain more detailed safety and handling information.
- **Explore Scientific Literature:** Perform a targeted search on platforms like **Google Scholar or PubMed** for the compound name and its applications, such as "**Hexadecyltrimethoxysilane** surface modification" or "silane chemistry in drug delivery."

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## References

1. | Hexadecyltrimethoxysilane 16415-12-6 | SCBT - Santa Cruz... CAS [scbt.com]
2. 85.0+%, TCI America... | Fisher Scientific Hexadecyltrimethoxysilane [fishersci.com]
3. [sciencedirect.com/science/article/abs/pii/S0378517319304004](https://www.sciencedirect.com/science/article/abs/pii/S0378517319304004) [sciencedirect.com]

To cite this document: Smolecule. [hexadecyltrimethoxysilane chemical characterization]. Smolecule, [2026]. [Online PDF]. Available at:

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